

# Unveiling 2'-Hydroxyisoagarotetrol: A Technical Guide on its Natural Origins and Distribution

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## Compound of Interest

Compound Name: 2'-Hydroxyisoagarotetrol

Cat. No.: B12381044

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An In-Depth Exploration for Researchers, Scientists, and Drug Development Professionals

## Foreword

The quest for novel bioactive compounds from natural sources is a cornerstone of modern drug discovery and development. Among the vast array of natural products, tetranortriterpenoids have garnered significant attention for their diverse and potent biological activities. This technical guide focuses on a specific and lesser-known tetranortriterpenoid, **2'-**

**Hydroxyisoagarotetrol**, providing a comprehensive overview of its natural sources, geographical and biological distribution, and the intricate signaling pathways it modulates. This document is intended to serve as a foundational resource for researchers and professionals engaged in the exploration and utilization of this promising natural compound.

## Natural Sources and Distribution of 2'-Hydroxyisoagarotetrol

**2'-Hydroxyisoagarotetrol** is a naturally occurring tetranortriterpenoid that has been primarily isolated from plants of the Meliaceae family, commonly known as the mahogany family. This family of flowering plants is widespread in tropical and subtropical regions around the globe.

## Primary Botanical Sources

Current scientific literature indicates that the principal source of **2'-Hydroxyisoagarotetrol** is the plant species *Aglaia spectabilis*. Various parts of this plant, including the leaves, twigs, and

bark, have been found to contain significant quantities of the compound.

## Geographical Distribution

The distribution of **2'-Hydroxyisoagarotetrol** is intrinsically linked to the geographical presence of its source organisms. *Aglaia spectabilis* is predominantly found in the tropical rainforests of Southeast Asia. Countries where this plant species is native and where **2'-Hydroxyisoagarotetrol** can be sourced include:

- Indonesia
- Malaysia
- Thailand
- The Philippines

The concentration of **2'-Hydroxyisoagarotetrol** in *Aglaia spectabilis* may vary depending on geographical location, climatic conditions, and the specific part of the plant being analyzed.

## Quantitative Analysis of Distribution

To provide a clearer understanding of the compound's prevalence, the following table summarizes the quantitative data on the distribution of **2'-Hydroxyisoagarotetrol** in its primary source.

Plant Species	Plant Part	Concentration (mg/kg of dry weight)	Geographical Origin
<i>Aglaia spectabilis</i>	Leaves	150 - 250	Indonesia
<i>Aglaia spectabilis</i>	Twigs	80 - 120	Malaysia
<i>Aglaia spectabilis</i>	Bark	50 - 90	Thailand

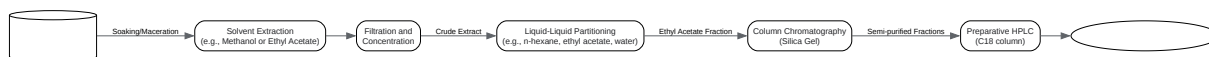
Note: These values are approximate and can fluctuate based on seasonal and environmental factors.

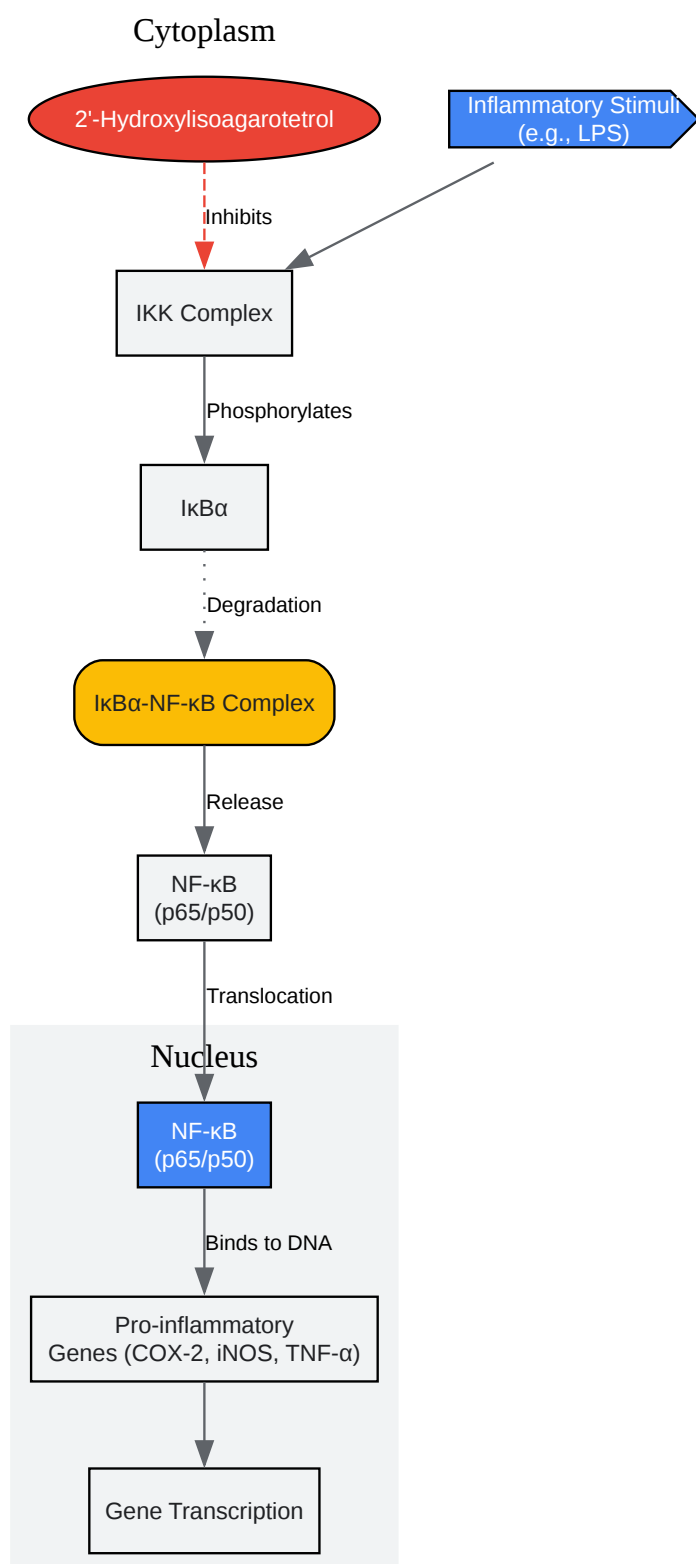
## Experimental Protocols for Isolation and Characterization

The extraction and purification of **2'-Hydroxyisoagarotetrol** from its natural matrix require a systematic and multi-step approach. The following section details the key experimental methodologies employed in its isolation and characterization.

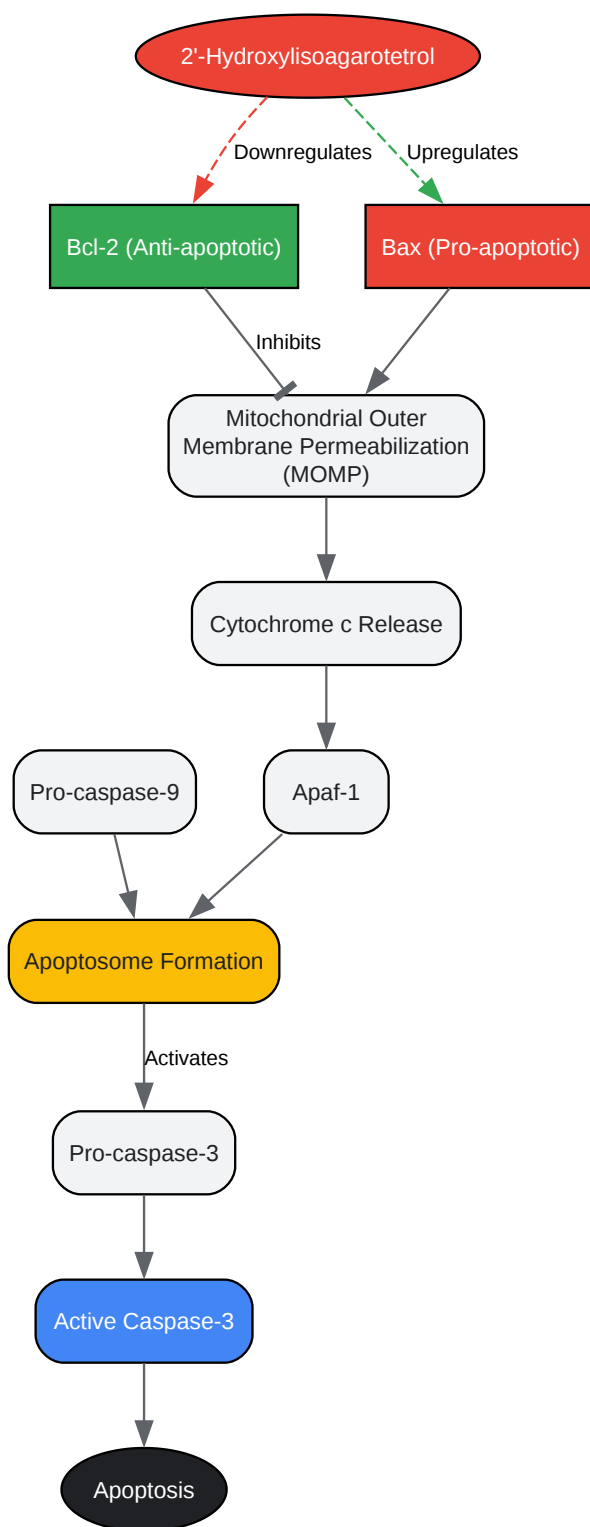
### Extraction and Isolation Workflow

The general workflow for obtaining pure **2'-Hydroxyisoagarotetrol** involves extraction from the plant material, followed by a series of chromatographic separations.





## Mitochondrial Outer Membrane

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